

2-fluoropropane in catalytic reaction systems

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Compound Focus: 2-Fluoropropane

CAS No.: 420-26-8

Cat. No.: S748858

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Chemical Profile of 2-Fluoropropane

The table below summarizes the key identifiers and properties of **2-fluoropropane**, also known as isopropyl fluoride [1] [2].

Property	Value / Description
Chemical Formula	C ₃ H ₇ F [1] [2]
Molecular Weight	62.09 g/mol [2]
CAS Registry Number	420-26-8 [1] [2]
Other Names	Isopropyl fluoride; iso-C ₃ H ₇ F [1] [2]
IUPAC Standard InChIKey	PRNZBCYBKGCOFI-UHFFFAOYSA-N [1]
Appearance	Colourless, flammable gas [2]
Boiling Point	~ -10 °C [2]
Melting Point	~ -133 °C [2]
Density	0.969 (presumably g/mL) [2]

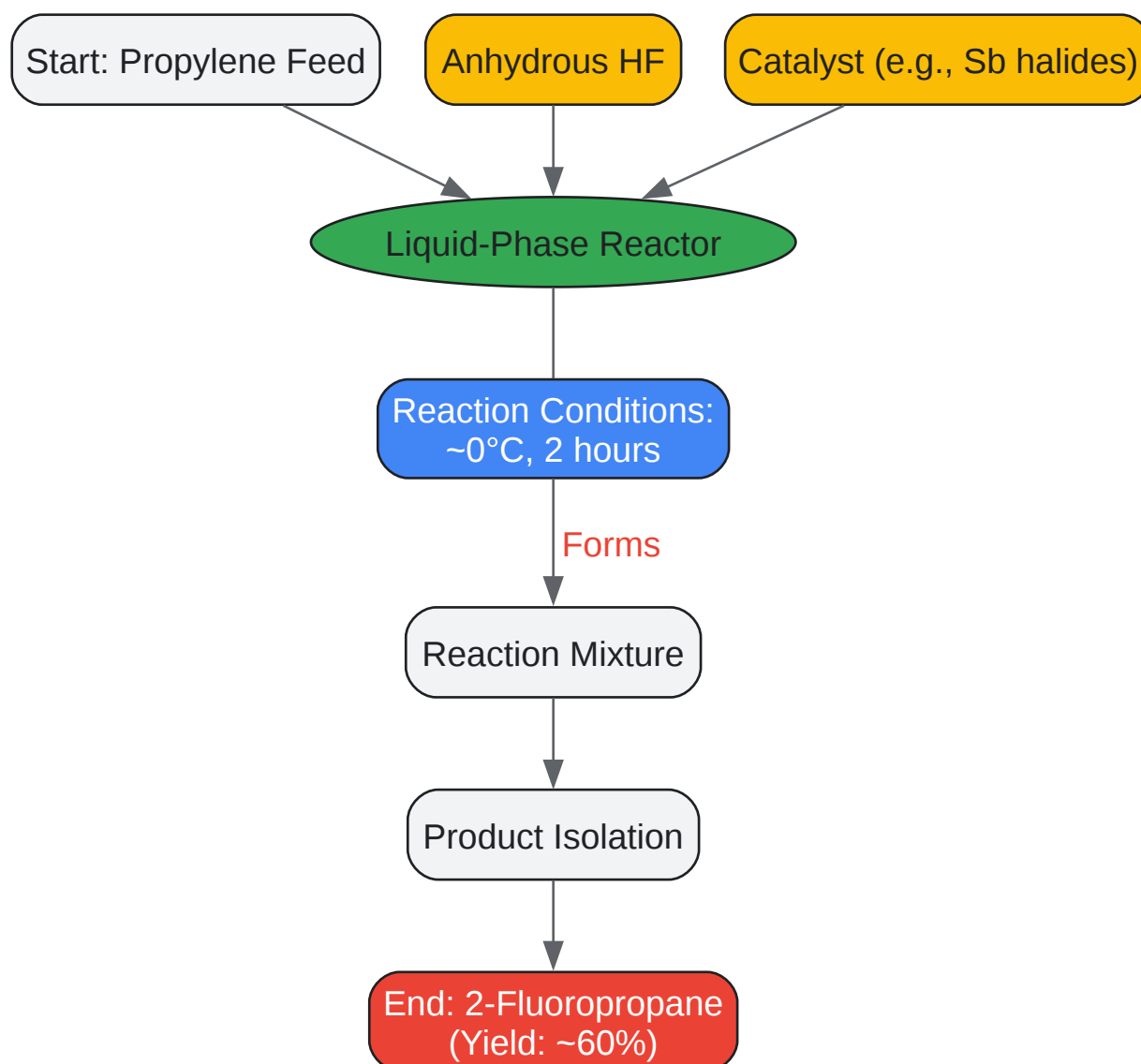
Synthesis via Catalytic Hydrofluorination

A primary method for synthesizing alkyl fluorides like **2-fluoropropane** is the direct addition of hydrogen fluoride (HF) to alkenes [3].

- **Reaction Principle:** The reaction follows Markovnikov's rule, where the electrophilic proton (H^+) from HF adds first to the less substituted carbon of the double bond, and the nucleophilic fluoride ion (F^-) adds to the more substituted carbon, forming the monofluoro-derivative [3].
- **Catalytic System:** The process can be carried out in the **gas phase over solid catalysts** or in the **liquid phase**, often in the presence of catalysts such as antimony halides [3]. These catalysts help generate a more reactive fluoride ion source for the reaction.
- **Specific Protocol for Propylene:** According to the search results, propylene can be hydrofluorinated in the liquid phase under the influence of HF at **0°C for 2 hours**, yielding **2-fluoropropane** in approximately **60% yield** [3].

Experimental Workflow for Synthesis

The diagram below outlines the general workflow for the catalytic synthesis of **2-fluoropropane** from propylene, based on the described methodology [3].



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Critical Safety & Handling Notes

Working with the materials in this synthesis requires extreme caution.

- **Hydrogen Fluoride (HF):** Anhydrous HF is a highly **toxic, corrosive, and hazardous** gas and liquid. It requires specialized equipment (e.g., HF-resistant metals like Monel), stringent personal protective equipment (PPE), and must be used in a well-ventilated fume hood with proper emergency protocols for exposure [3].
- **2-Fluoropropane:** This compound is highly **flammable** [2]. Standard precautions for handling flammable gases must be followed, including working away from ignition sources and ensuring proper

ventilation.

Guidance for Further Research

The search results lack detailed modern catalytic applications for **2-fluoropropane**. To find more specific protocols, you may find it helpful to:

- **Consult Specialized Databases:** Search in-depth scientific databases like **Reaxys** or **SciFinder** for specific journal articles or experimental procedures.
- **Refine Your Search:** Use terms such as "continuous flow hydrofluorination," "catalytic synthesis of isopropyl fluoride," or "heterogeneous catalysis for alkyl fluoride synthesis" to find more recent and detailed methodologies.
- **Explore Alternative Methods:** Investigate other fluorination strategies that might be used in drug development, such as nucleophilic fluorination using metal fluorides (e.g., KF, CsF) or electrophilic fluorination reagents (e.g., Selectfluor).

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References

1. Propane, -fluoro [webbook.nist.gov]
2. Cas 420-26-8, 2 - FLUOROPROPANE | lookchem [lookchem.com]
3. Volume # 1(20), January - February 2002 — " Use of hydrogen fluoride... [notes.fluorine1.ru]

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